

# Personal protective equipment for handling Phenylbutazone-13C12

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## Compound of Interest

Compound Name: Phenylbutazone-13C12

Cat. No.: B12057095

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## Essential Safety and Handling Guide for Phenylbutazone-13C12

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Phenylbutazone-13C12**. The following procedural guidance is designed to ensure the safe handling of this potent compound from receipt to disposal.

### 1. Hazard Identification and Occupational Exposure Band

**Phenylbutazone-13C12** is a stable isotope-labeled form of Phenylbutazone, a non-steroidal anti-inflammatory drug (NSAID). While not radioactive, it is a potent compound and should be handled with care. The primary hazards associated with Phenylbutazone include:

- Toxic if swallowed[1][2]
- Harmful in contact with skin or if inhaled[1]
- Causes skin and serious eye irritation[1]
- May cause respiratory irritation[1][3]

Based on available safety data for Phenylbutazone formulations, it is classified under Occupational Exposure Band (OEB) 3.[4] This corresponds to a substance with a moderate to

high level of potency and requires specific handling procedures to minimize exposure.

Parameter	Value	Reference
Occupational Exposure Band (OEB)	3	[4]
Time-Weighted Average (TWA)	30 µg/m <sup>3</sup>	[4]
Wipe Limit	300 µ g/100 cm <sup>2</sup>	[4]

## 2. Personal Protective Equipment (PPE)

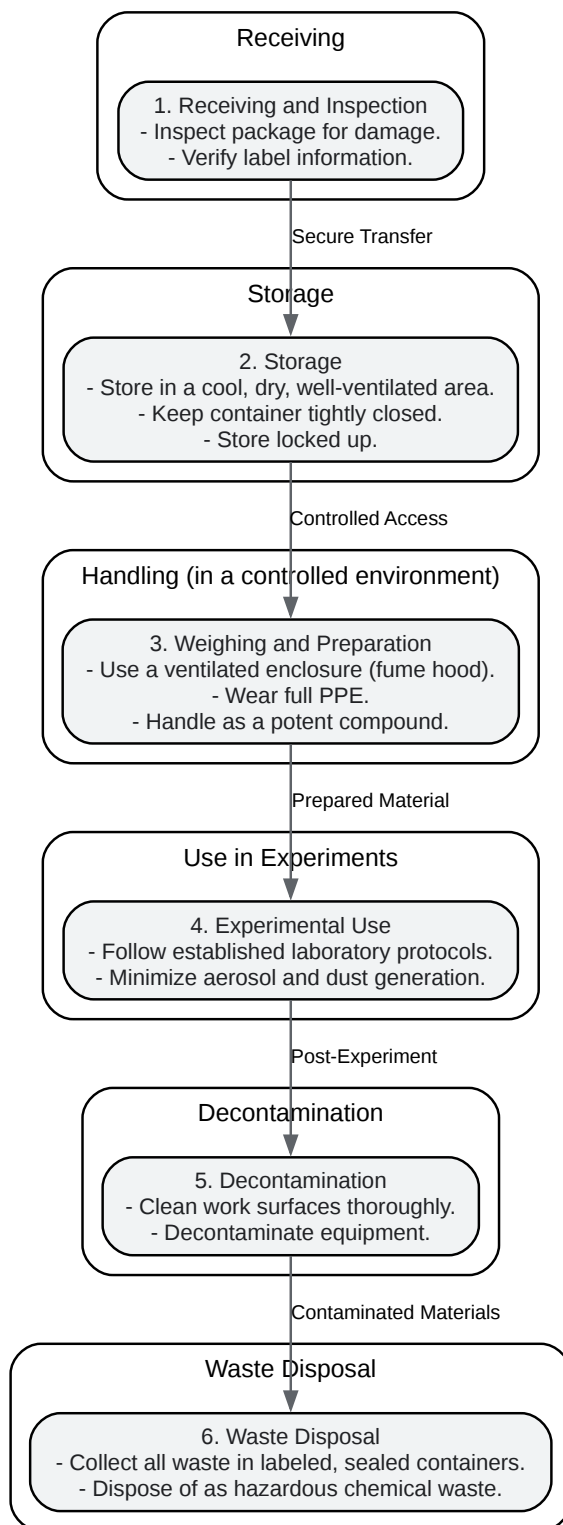
The following PPE is mandatory when handling **Phenylbutazone-13C12** to prevent skin, eye, and respiratory exposure.

- Respiratory Protection: A respirator is not typically required for routine use under adequate ventilation.[2] However, for tasks with a higher risk of aerosol or dust generation, or if ventilation is inadequate, a respirator with a particulate filter is recommended.[4][5]
- Eye and Face Protection: Wear safety glasses with side shields or goggles.[6] A face shield may be necessary for operations with a high splash potential.
- Skin and Body Protection:
  - Gloves: Chemical-resistant gloves are required.[4] The breakthrough time of the glove material should be considered. It is recommended to change gloves frequently.[4]
  - Lab Coat/Gown: A lab coat or gown should be worn to protect street clothing.
  - Protective Clothing: For larger scale operations or where significant exposure is possible, impervious protective clothing such as aprons or boots may be necessary.[5]
- Hand Washing: Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.[4]

## 3. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Phenylbutazone-13C12** is crucial for safety. The following workflow outlines the key steps from receiving the compound to its final disposal.

Safe Handling Workflow for Phenylbutazone-13C12



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Caption: Workflow for the safe handling of **Phenylbutazone-13C12**.

### 3.1. Receiving and Inspection

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the container is properly labeled with the compound name, lot number, and any hazard warnings.
- Wear appropriate PPE (gloves and lab coat) when handling the package.

### 3.2. Storage

- Store **Phenylbutazone-13C12** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6]
- The storage area should be secure and accessible only to authorized personnel.[2]
- Keep the container tightly closed to prevent contamination and exposure.[6]

### 3.3. Weighing and Aliquoting

- All handling of the solid compound, especially weighing and aliquoting, must be performed in a ventilated enclosure such as a chemical fume hood to minimize inhalation exposure.[6]
- Full PPE, as described in Section 2, is mandatory during these operations.
- Use dedicated equipment (spatulas, weigh boats, etc.) and decontaminate them after use.

### 3.4. Experimental Use

- Follow established and approved laboratory protocols for the specific experiment.
- Take measures to minimize the generation of dusts or aerosols.
- Ensure that all personnel in the vicinity are aware of the hazards of the compound being used.

## 4. Disposal Plan

Proper disposal of **Phenylbutazone-13C12** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Collection:
  - All solid waste contaminated with **Phenylbutazone-13C12** (e.g., gloves, weigh boats, paper towels) should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
  - Liquid waste containing the compound should be collected in a separate, labeled, and sealed hazardous waste container.
- Disposal Procedure:
  - Dispose of all waste containing **Phenylbutazone-13C12** through an approved hazardous waste disposal facility.<sup>[4][7]</sup>
  - Follow all local, state, and federal regulations for the disposal of toxic chemical waste.<sup>[2]</sup>
  - Do not dispose of this compound down the drain or in the regular trash.

By adhering to these safety and handling guidelines, researchers can minimize the risks associated with **Phenylbutazone-13C12** and ensure a safe laboratory environment.

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